Reactivity comparison of 3-Vinylcyclohexanone and 3-allylcyclohexanone

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Compound of Interest

Compound Name:	*3-Vinylcyclohexanone*
CAS No.:	*1740-63-2*
Cat. No.:	*B154707*

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An In-Depth Comparative Guide to the Reactivity of **3-Vinylcyclohexanone** and 3-Allylcyclohexanone

A Senior Application Scientist's Field Guide

For researchers and professionals in drug development and organic synthesis, selecting the right starting material is paramount. The subtle difference between a conjugated and a non-conjugated system can dramatically alter reaction pathways, yields, and the final molecular architecture. This guide provides an in-depth, objective comparison of the chemical reactivity of two structurally similar yet electronically distinct molecules: **3-Vinylcyclohexanone** and 3-Allylcyclohexanone. By understanding their fundamental differences, chemists can better predict their behavior and strategically design synthetic routes.

Structural and Electronic Overview

At first glance, **3-vinylcyclohexanone** and 3-allylcyclohexanone are simple isomers, differing only by the position of a double bond relative to the cyclohexanone ring. However, this small structural change creates a profound electronic divergence that dictates their chemical behavior.

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Property	3-Vinylcyclohexanone	3-Allylcyclohexanone
Molecular Formula	$C_8H_{12}O$[1][2]	$C_9H_{14}O$[3]
Molecular Weight	124.18 g/mol [1][2]	138.21 g/mol [3]
CAS Number	1740-63-2[1][4]	94-66-6 (for 2-allylcyclohexanone)
Key Structural Feature	α,β-Unsaturated Ketone (Conjugated System)	β,γ-Unsaturated Ketone (Isolated Double Bond)

Note: The CAS number for 3-allylcyclohexanone is not readily available in the search results; the provided CAS is for the related isomer, 2-allylcyclohexanone.

The core difference lies in conjugation. In **3-vinylcyclohexanone**, the C=C double bond of the vinyl group is in direct conjugation with the C=O bond of the ketone. This creates an extended π-electron system, allowing for resonance delocalization. This delocalization renders the β-carbon of the vinyl group electron-deficient and thus electrophilic.

In contrast, 3-allylcyclohexanone features a methylene ($-CH_2$) spacer between the ketone and the double bond. This insulation prevents electronic communication between the two functional groups. The double bond behaves as a typical, isolated alkene, and the ketone exhibits standard carbonyl reactivity.

Caption: Structural comparison of **3-vinylcyclohexanone** and 3-allylcyclohexanone.

Comparative Reactivity: Michael Addition vs. Carbonyl Addition

The most significant divergence in reactivity is observed in their response to nucleophiles. **3-Vinylcyclohexanone**, as a classic Michael acceptor, is highly susceptible to conjugate addition.

The Michael Addition: A Defining Reaction

The Michael reaction is the 1,4-nucleophilic addition of a resonance-stabilized carbanion (the Michael donor) to an α,β-unsaturated carbonyl compound (the Michael acceptor).[5][6][7] The

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thermodynamic favorability of forming a new C-C single bond at the expense of a C-C π-bond drives this reaction forward.[7]

Reactivity Prediction:

- **3-Vinylcyclohexanone**: Will readily undergo Michael addition. Nucleophiles will attack the electrophilic β-carbon.
- 3-Allylcyclohexanone: Will not undergo a Michael addition at the double bond. Nucleophiles will preferentially attack the carbonyl carbon (a 1,2-addition) or, if a strong, non-nucleophilic base is used, deprotonate an α-carbon to form an enolate.

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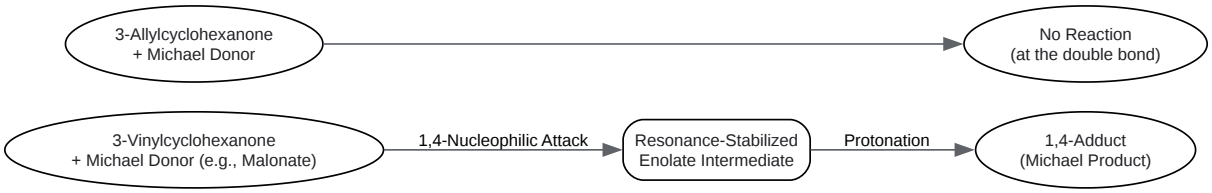

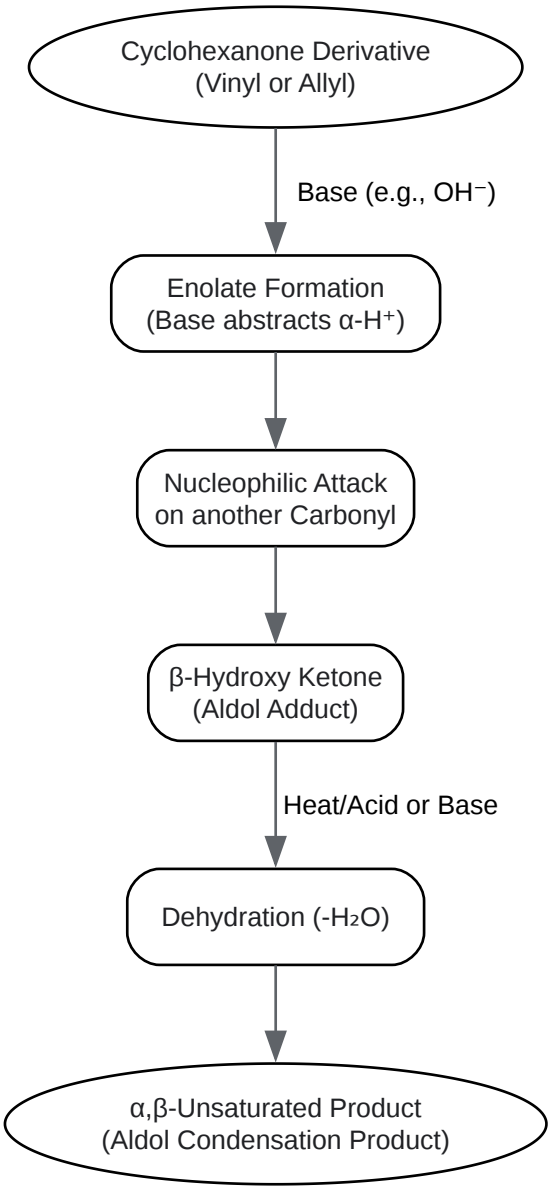

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